

Spectral Analysis of 2,2-Dimethyltetrahydropyran-4-one: A Technical Guide

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Compound of Interest

Compound Name:	2,2-Dimethyltetrahydropyran-4-one
CAS No.:	1194-16-7
Cat. No.:	B073780

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This technical guide provides a comprehensive overview of the spectral data for **2,2-Dimethyltetrahydropyran-4-one** (CAS No. 1194-16-7), a heterocyclic ketone of interest in organic synthesis and medicinal chemistry. This document outlines the expected spectral characteristics based on available data and spectroscopic principles, details general experimental protocols for acquiring such data, and presents a logical workflow for the spectral analysis of this compound.

Core Spectral Data

The spectral data for **2,2-Dimethyltetrahydropyran-4-one** are summarized below. It is important to note that while some experimental data, such as the infrared absorption of the carbonyl group, is documented, detailed experimental ^1H NMR, ^{13}C NMR, and mass spectrometry fragmentation data are not widely available in the public domain. The NMR and

mass spectral data presented here are therefore predicted based on the known structure of the molecule and general spectroscopic principles.

Table 1: General Properties of **2,2-Dimethyltetrahydropyran-4-one**



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Table 2: Predicted ^1H NMR Spectral Data for **2,2-Dimethyltetrahydropyran-4-one**

Solvent: CDCl_3 , Reference: TMS (δ 0.00 ppm)



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Table 3: Predicted ^{13}C NMR Spectral Data for **2,2-Dimethyltetrahydropyran-4-one**

Solvent: CDCl_3



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Table 4: Infrared (IR) Spectral Data for **2,2-Dimethyltetrahydropyran-4-one**



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Table 5: Predicted Mass Spectrometry Data for **2,2-Dimethyltetrahydropyran-4-one**



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Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectral data for a liquid organic compound such as **2,2-Dimethyltetrahydropyran-4-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of approximately 5-10 mg of **2,2-Dimethyltetrahydropyran-4-one** is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) in a clean, dry NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).
- **¹H NMR Acquisition:** The ¹H NMR spectrum is acquired on a 300 or 500 MHz spectrometer. Standard acquisition parameters include a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. Typically, 8 to 16 scans are co-added to improve the signal-to-noise ratio.
- **¹³C NMR Acquisition:** The ¹³C NMR spectrum is acquired on the same instrument, typically at a frequency of 75 or 125 MHz. A proton-decoupled pulse sequence is used to simplify the spectrum to single lines for each unique carbon atom. A larger number of scans (typically several hundred to thousands) and a longer relaxation delay (2-5 seconds) are required due to the lower natural abundance and smaller gyromagnetic ratio of the ¹³C nucleus.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film is prepared by placing a drop of **2,2-Dimethyltetrahydropyran-4-one** between two polished salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The FT-IR spectrum is recorded, typically in the range of 4000-400 cm^{-1} . A background spectrum of the clean salt plates is recorded first and automatically subtracted from the sample spectrum. Typically, 16 to 32 scans are co-added and averaged to obtain a high-quality spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via direct injection or through a gas chromatograph (GC-MS) for separation from any impurities.
- **Ionization:** Electron ionization (EI) at 70 eV is a common method for generating the molecular ion and fragment ions.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured by a detector, and the data is presented as a mass spectrum, which is a plot of relative intensity versus m/z .

Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive spectral analysis of an organic compound like **2,2-Dimethyltetrahydropyran-4-one**.



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Caption: Workflow for the spectral analysis of **2,2-Dimethyltetrahydropyran-4-one**.

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